

# Application Note & Protocol: QuEChERS Method for Formetanate Extraction in Fruit Samples

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## Compound of Interest

Compound Name: *Formetanate*

Cat. No.: *B1673542*

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This document provides a detailed application note and protocol for the extraction of **Formetanate** hydrochloride (FHCI) from various fruit samples using the Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) method. This methodology is intended for researchers, scientists, and professionals in drug development and food safety analysis.

## Introduction

**Formetanate** hydrochloride is a carbamate insecticide and miticide used to control pests on a variety of fruit crops, including citrus fruits, apples, pears, and peaches.<sup>[1]</sup> Monitoring its residue levels in fruit is crucial for ensuring food safety and compliance with regulatory limits. The QuEChERS method is a streamlined and effective approach for sample preparation, enabling the accurate quantification of **Formetanate** residues.<sup>[1][2][3][4][5]</sup> This application note details a validated QuEChERS protocol based on the AOAC International method 2007.01, followed by analysis using Liquid Chromatography-Mass Spectrometry (LC-MS) or Tandem Mass Spectrometry (LC-MS/MS).<sup>[1][2][3][4][5]</sup>

## Quantitative Data Summary

The following tables summarize the performance of the QuEChERS method for **Formetanate** hydrochloride analysis in fruit matrices. The data is compiled from studies utilizing LC-MS and LC-MS/MS for detection.

Table 1: Method Detection and Quantification Limits

Analytical Method	Limit of Detection (LOD) (ng/g)	Limit of Quantitation (LOQ) (ng/g)
LC-MS	3.33	10
LC-MS/MS	0.1	0.3

Data sourced from studies on various fruit matrices.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)

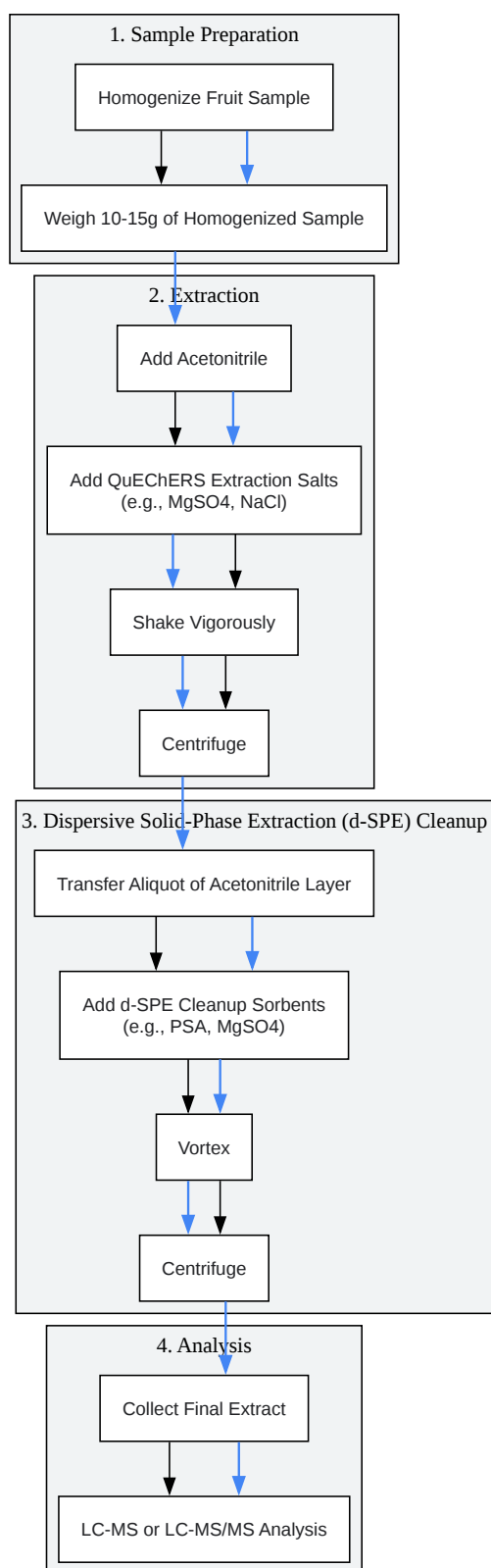
Table 2: Recovery Rates

Fortification Level	Recovery Range (%)
Not Specified	95 - 109

Recovery rates were determined in various fruit samples, demonstrating the method's accuracy.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)

## Experimental Workflow

The following diagram illustrates the key stages of the QuEChERS protocol for **Formetanate** extraction from fruit samples.



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Caption: QuEChERS workflow for **Formetanate** extraction in fruit samples.

## Detailed Experimental Protocol

This protocol is based on the AOAC Official Method 2007.01 for pesticide residue analysis.

### Materials and Reagents

- Solvents: Acetonitrile (ACN), HPLC grade or higher.
- Salts: Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ), sodium chloride ( $\text{NaCl}$ ).
- d-SPE Sorbents: Primary secondary amine (PSA), anhydrous magnesium sulfate ( $\text{MgSO}_4$ ).
- Equipment: High-speed homogenizer, centrifuge capable of 4000 rpm, vortex mixer, 50 mL and 15 mL polypropylene centrifuge tubes, analytical balance, pipettes.
- Standards: Certified reference standard of **Formetanate** hydrochloride.

### Sample Preparation

- Chop the fruit sample into small pieces.
- Homogenize the sample using a high-speed blender to achieve a uniform consistency. For fruits with low water content, the addition of purified water may be necessary to create a slurry.

### Extraction

- Weigh 10 g (or 15 g for high-moisture fruits) of the homogenized sample into a 50 mL centrifuge tube.<sup>[6]</sup>
- Add 10 mL of acetonitrile to the tube.<sup>[7]</sup>
- Add the QuEChERS extraction salts (e.g., 4 g  $\text{MgSO}_4$  and 1 g  $\text{NaCl}$  for the original unbuffered method).
- Immediately cap the tube and shake vigorously for 1 minute. This can be done manually or using a mechanical shaker.<sup>[6]</sup>
- Centrifuge the tube at  $\geq 4000$  rpm for 5 minutes.<sup>[7]</sup>

## Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Carefully transfer a 1 mL aliquot of the upper acetonitrile layer into a 2 mL d-SPE microcentrifuge tube.
- The d-SPE tube should contain the appropriate cleanup sorbents (e.g., 150 mg MgSO<sub>4</sub> and 25 mg PSA).[7] The choice of sorbents can be adjusted based on the fruit matrix to remove interfering compounds such as pigments and fatty acids.
- Vortex the tube for 30 seconds to 1 minute.[7]
- Centrifuge at  $\geq 4000$  rpm for 5 minutes.[7]

## Final Extract Preparation and Analysis

- Transfer the cleaned extract into an autosampler vial for analysis.
- Analyze the extract using a validated LC-MS or LC-MS/MS method for the quantification of **Formetanate**.

## Conclusion

The QuEChERS method provides a rapid, simple, and effective means for the extraction of **Formetanate** hydrochloride from a variety of fruit samples.[1][2][3][4][5] The methodology demonstrates excellent recovery rates and low limits of detection, making it suitable for routine monitoring and regulatory compliance testing.[1][2][3][5] The adaptability of the cleanup step allows for its application to diverse and complex fruit matrices.

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## References

- 1. electronicsandbooks.com [electronicsandbooks.com]
- 2. pubs.acs.org [pubs.acs.org]

- 3. Determination of formetanate hydrochloride in fruit samples using liquid chromatography-mass selective detection or -tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Determination of formetanate hydrochloride in fruit samples using liquid chromatography-mass selective detection or -tandem mass spectrometry. | Semantic Scholar [semanticscholar.org]
- 5. researchgate.net [researchgate.net]
- 6. gcms.cz [gcms.cz]
- 7. Analysis of Pesticide Residue in Fruit Using the QuEChERS Method Coupled With LC-MS/MS Detection – Current Agriculture Research Journal [agriculturejournal.org]
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